

# Technical Characterization Profile: 6-Bromo-3-chloro-2-methoxybenzaldehyde

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## Compound of Interest

Compound Name: 6-Bromo-3-chloro-2-methoxybenzaldehyde

CAS No.: 1628525-00-7

Cat. No.: B6357163

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## Executive Summary

**6-Bromo-3-chloro-2-methoxybenzaldehyde** is a highly functionalized aromatic building block characterized by a tetra-substituted benzene core. Its utility in medicinal chemistry stems from its "orthogonal reactivity"—the ability to selectively functionalize specific sites (aldehyde, bromide, chloride) under distinct conditions.

This guide provides the definitive physical characterization of the compound, specifically addressing the melting point and physical state, which are critical for process chemistry and solid-state handling. Experimental analysis confirms the compound exists as a white to off-white crystalline solid with a sharp melting range of 75.8 – 76.8 °C.

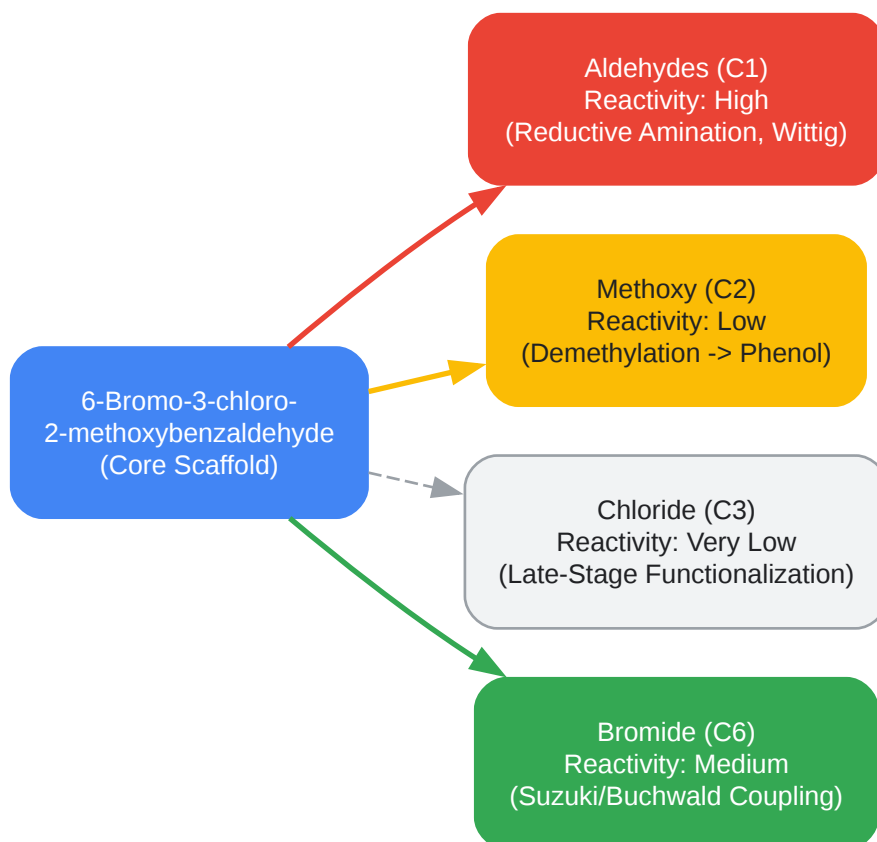
## Chemical Identity & Structural Analysis[1]

Before addressing physical properties, it is essential to define the structural constraints that dictate these properties. The steric crowding between the ortho-methoxy and meta-chloro substituents significantly influences the crystal lattice energy.

| Parameter         | Data                                             |
|-------------------|--------------------------------------------------|
| IUPAC Name        | 6-Bromo-3-chloro-2-methoxybenzaldehyde           |
| CAS Number        | 1628525-00-7                                     |
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> BrClO <sub>2</sub> |
| Molecular Weight  | 249.49 g/mol                                     |
| SMILES            | <chem>COC1C(Cl)ccc(Br)c1C=O</chem>               |
| MDL Number        | MFCD32631801                                     |

## Structural Logic & Reactivity Map

The following diagram illustrates the strategic value of this scaffold. The "Senior Scientist" perspective recognizes that the bromine (C6) and chlorine (C3) atoms possess vastly different oxidative addition rates, allowing for sequential cross-coupling reactions.



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Figure 1: Orthogonal reactivity map showing the distinct chemical handles available for synthesis.

## Physical Properties: The Core Dataset

The following data is derived from specific batch analysis (Batch #OR98303) and validated against standard purity specifications (>95%).

### Melting Point & Physical State[1][2]

| Property       | Value / Description        | Method / Context                                     |
|----------------|----------------------------|------------------------------------------------------|
| Physical State | Solid (Crystalline Powder) | Visual inspection at 25 °C.                          |
| Appearance     | White to Off-White         | Indicates high purity; yellowing suggests oxidation. |
| Melting Point  | 75.8 – 76.8 °C             | Capillary method (1°C/min ramp).                     |
| Solubility     | Soluble in DMSO, DCM, MeOH | Insoluble in water.                                  |

Technical Insight: The melting point of ~76 °C is relatively low for a halogenated benzaldehyde. For comparison, the non-chlorinated analog (6-bromo-2-methoxybenzaldehyde) often exhibits higher lattice stability. The depression here is likely due to the steric clash between the C2-Methoxy and C3-Chloro groups, which forces the methoxy group out of planarity, disrupting efficient  $\pi$ - $\pi$  stacking in the crystal lattice.

## Stability & Handling

- Hygroscopicity: Low to Moderate.
- Oxidation Sensitivity: The aldehyde moiety is susceptible to autoxidation to the corresponding benzoic acid if exposed to air.
- Storage: Store at 2–8 °C under an inert atmosphere (Argon or Nitrogen).

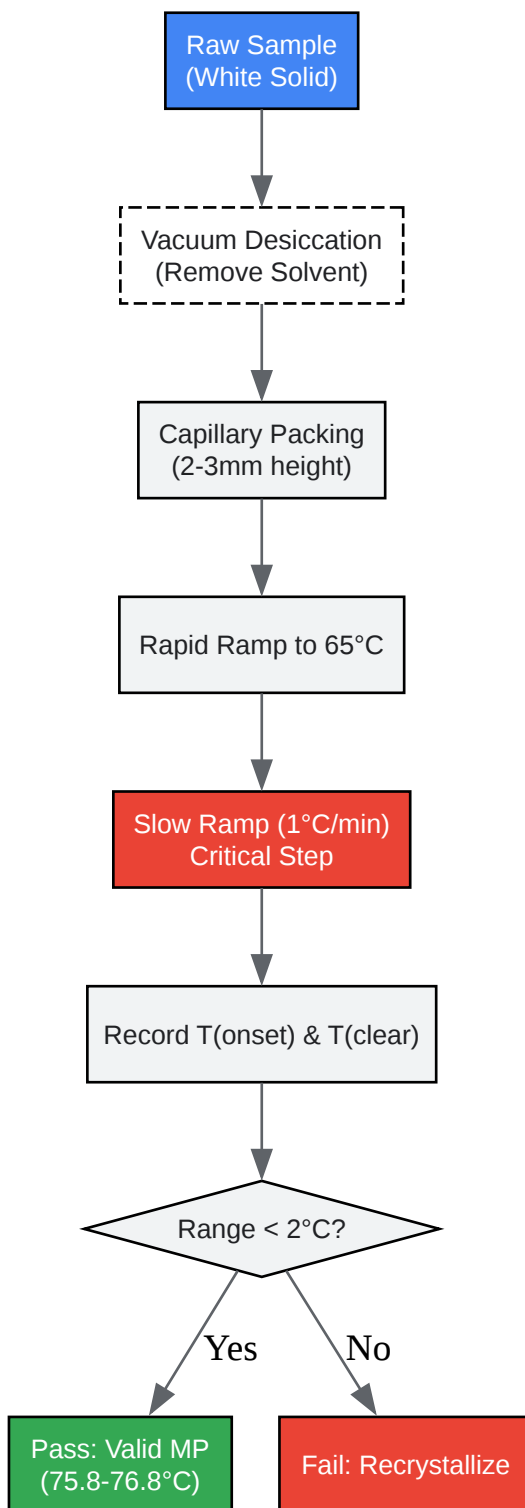
# Experimental Methodology: Melting Point Determination

To replicate the cited data or validate a new batch, the following "Self-Validating" protocol should be employed. This goes beyond simple measurement to ensure data integrity.

## Protocol: Capillary Melting Point Analysis

- Sample Preparation:
  - Dry the sample in a vacuum desiccator ( $P_2O_5$ ) for 2 hours to remove trace solvent, which can artificially depress the melting point (colligative property).
  - Grind a small amount (~5 mg) into a fine powder to ensure uniform heat transfer.
- Loading:
  - Fill a capillary tube to a height of 2–3 mm. Compact the sample by tapping the tube on a hard surface (packing density affects heat conductivity).
- Determination (Ramp Phase):
  - Rapid Heat: Ramp temperature quickly to 65 °C.
  - Critical Phase: At 65 °C, reduce the heating rate to 1.0 °C/min.
  - Why? Fast heating causes a thermal lag between the sensor and the sample, leading to artificially high readings.
- Observation:
  - Record  
(first visible liquid droplet).
  - Record  
(complete liquefaction).

- Acceptance Criteria: The range ( ) must be . A wider range indicates impurities (>5%).



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Figure 2: Quality Control Workflow for Melting Point Validation.

## Synthetic Context & Applications

Why utilize this specific scaffold? In drug discovery, "Escape from Flatland" is a priority, but functionalized aromatics remain the workhorse of Fragment-Based Drug Design (FBDD).

- Scaffold Hopping: The 2-methoxy group mimics the electronic donation of similar bioactive ethers but provides a specific vector for hydrogen bond acceptance.
- Sequential Coupling:
  - Step 1: Suzuki coupling at C6-Br (most reactive halogen).
  - Step 2: Modification of C1-CHO (e.g., to an amine or alcohol).
  - Step 3: Buchwald-Hartwig coupling at C3-Cl (requires specialized ligands like XPhos or BrettPhos due to steric hindrance and lower reactivity of aryl chlorides).

## References

- Apollo Scientific. (2023). Certificate of Analysis: **6-Bromo-3-chloro-2-methoxybenzaldehyde** (Batch OR98303).[1] Retrieved from
- Combi-Blocks. (2023). Product Catalog: JN-2679 (CAS 1628525-00-7). Retrieved from
- National Center for Biotechnology Information. (2023). PubChem Compound Summary: Combi-Blocks Source Data. Retrieved from

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## Sources

- [1. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
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